

A Comparative Guide to Diarylide Pigments: Cross-referencing Pigment Orange 16

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Compound of Interest

Compound Name: *Pigment orange 16*

Cat. No.: *B021492*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of **Pigment Orange 16** with other commercially significant diarylide pigments. The information presented is intended to assist researchers and professionals in material science, formulation chemistry, and related fields in selecting appropriate pigments based on their performance characteristics. All quantitative data is summarized for ease of comparison, and detailed experimental protocols for key performance indicators are provided.

Introduction to Diarylide Pigments

Diarylide pigments are a class of organic compounds characterized by a poly-azo chromophore, specifically containing two azo groups. These pigments are synthesized from 3,3'-disubstituted benzidines and are known for their bright yellow, orange, and red shades. They offer good color strength and, in many cases, better resistance properties compared to monoazo pigments, making them suitable for a wide range of applications including inks, plastics, and coatings. The general structure of diarylide pigments allows for a variety of shades and properties to be achieved by modifying the substituents on the benzidine and coupling components.

Chemical Structures of Selected Diarylide Pigments

The performance of diarylide pigments is intrinsically linked to their molecular structure. Substituents on the aromatic rings can influence properties such as lightfastness, heat stability,

and solvent resistance. Below are the chemical structures of **Pigment Orange 16** and other key diarylide pigments discussed in this guide.

Pigment Orange 16 (PO 16)

- C.I. Name: **Pigment Orange 16**
- C.I. Number: 21160
- Chemical Formula: $C_{34}H_{32}N_6O_6$

Pigment Yellow 12 (PY 12)

- C.I. Name: Pigment Yellow 12
- C.I. Number: 21090
- Chemical Formula: $C_{32}H_{26}Cl_2N_6O_4$

Pigment Yellow 13 (PY 13)

- C.I. Name: Pigment Yellow 13
- C.I. Number: 21100
- Chemical Formula: $C_{36}H_{34}Cl_2N_6O_4$

Pigment Yellow 17 (PY 17)

- C.I. Name: Pigment Yellow 17
- C.I. Number: 21105
- Chemical Formula: $C_{34}H_{30}Cl_2N_6O_6$

Pigment Orange 13 (PO 13)

- C.I. Name: Pigment Orange 13

- C.I. Number: 21110
- Chemical Formula: $C_{32}H_{24}Cl_2N_8O_2$

Pigment Orange 34 (PO 34)

- C.I. Name: Pigment Orange 34
- C.I. Number: 21115
- Chemical Formula: $C_{34}H_{28}Cl_2N_8O_2$

Performance Data Comparison

The following table summarizes the key performance characteristics of **Pigment Orange 16** and other selected diarylide pigments. The data has been compiled from various technical data sheets and scientific publications. It is important to note that values may vary slightly between manufacturers and under different testing conditions.

Property	Pigment Orange 16	Pigment Yellow 12	Pigment Yellow 13	Pigment Yellow 17	Pigment Orange 13	Pigment Orange 34
C.I. Name	Pigment Orange 16	Pigment Yellow 12	Pigment Yellow 13	Pigment Yellow 17	Pigment Orange 13	Pigment Orange 34
C.I. Number	21160	21090	21100	21105	21110	21115
Hue	Reddish Orange	Greenish Yellow	Reddish Yellow	Greenish Yellow	Yellowish Orange	Yellowish Orange
Lightfastness (BWS)						
- Full Shade	5	5	5-6	6-7	5-6	6
- Tint	4	4	5	5-6	4	5-6
Heat Stability (°C)	180-200	160	180	160-220	150-180	180
Solvent Resistance (1-5)						
- Water	5	5	5	5	5	4
- Ethanol	3	5	5	4	4	4
- Xylene	4	4	4-5	4	4	4
- MEK	4	4	4-5	4	4	4
- Ethyl Acetate	4	4	4-5	3	4	4
Acid Resistance (1-5)	4	5	5	4	3-4	4

Alkali						
Resistance (1-5)	4	5	5	5	4	4
Oil						
Absorption (g/100g)	~40	40-50	40-65	35-45	30-60	40-50
Acute Oral						
LD50 (rat, mg/kg)	>2000[1]	>5000	>5000	>15000[2]	>2100[3][4]	>10000[5]

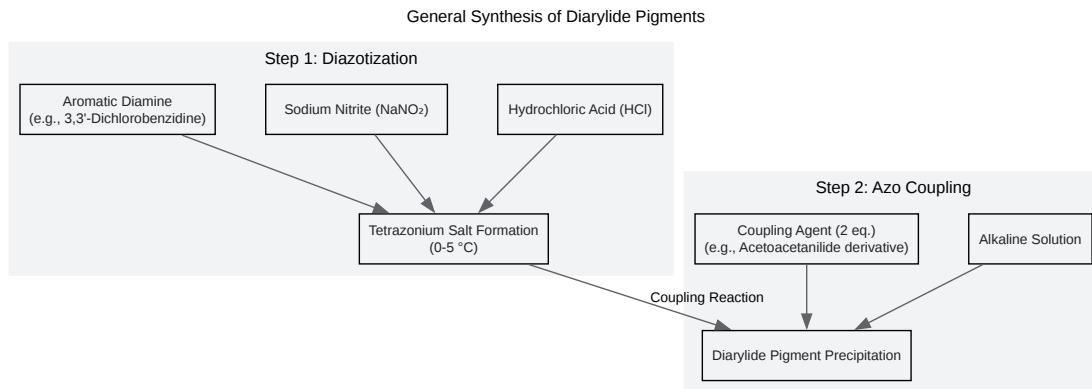
Note: Lightfastness is rated on the Blue Wool Scale (BWS), where 1 is very poor and 8 is excellent. Resistance to solvents, acids, and alkalis is rated on a scale of 1 to 5, where 1 is poor and 5 is excellent.

Experimental Protocols

Detailed methodologies for the key experiments cited in the performance data table are outlined below. These protocols are based on internationally recognized standards to ensure reproducibility.

General Synthesis of Diarylide Pigments

The synthesis of diarylide pigments follows a general two-step process involving diazotization and azo coupling.



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General synthesis pathway for diarylide pigments.

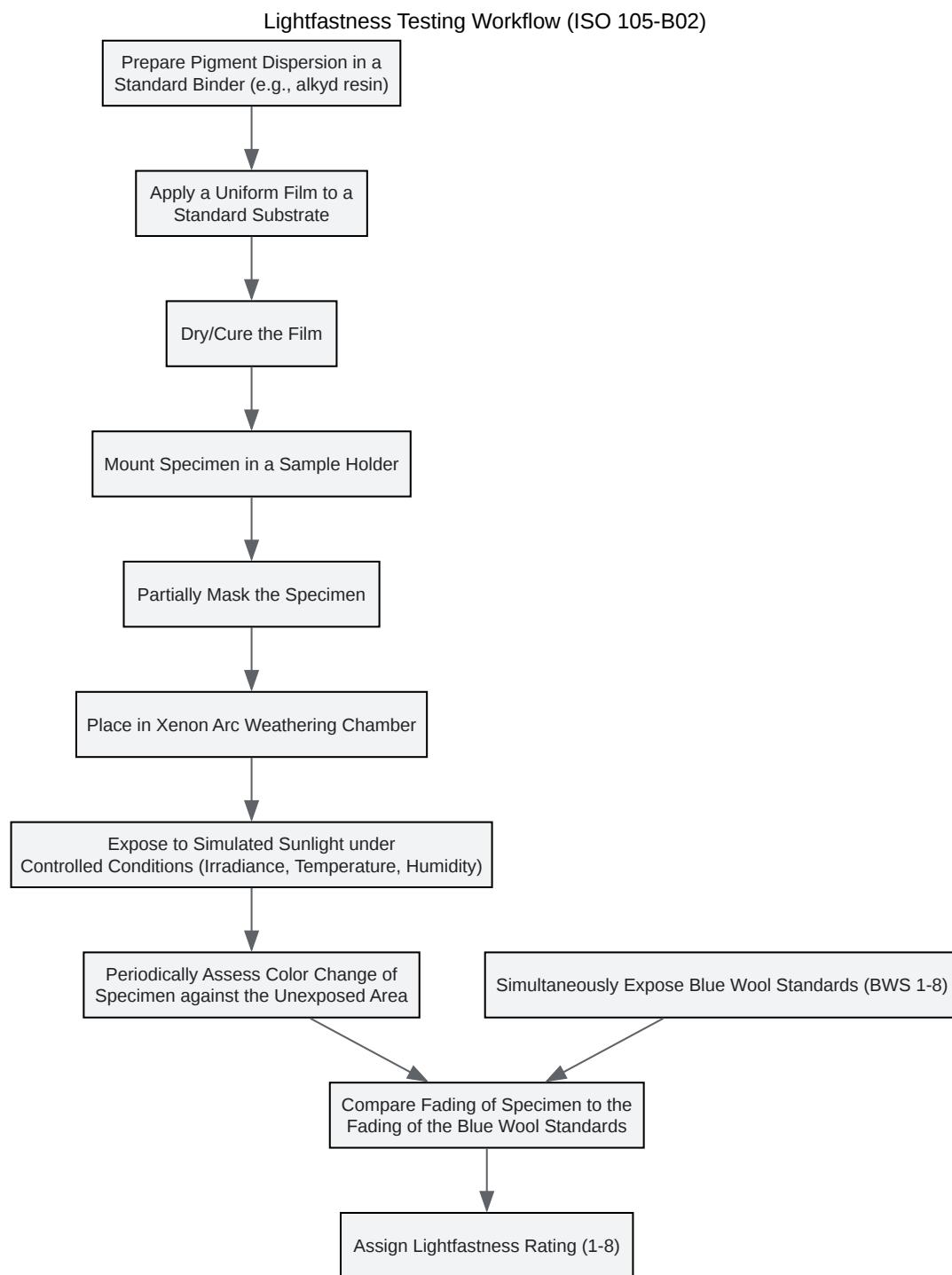
Methodology:

- **Diazotization:** An aromatic diamine (e.g., 3,3'-dichlorobenzidine) is suspended in an aqueous solution of hydrochloric acid and cooled to 0-5 °C. An aqueous solution of sodium nitrite is then added dropwise while maintaining the low temperature to form the corresponding tetrazonium salt.
- **Azo Coupling:** The coupling agent (e.g., an acetoacetanilide derivative) is dissolved in an alkaline solution. The cold tetrazonium salt solution is then slowly added to the coupling agent solution with vigorous stirring. The pH is maintained in the appropriate range to facilitate the coupling reaction.

- Precipitation and Isolation: The diarylide pigment precipitates out of the solution. The solid pigment is then filtered, washed with water to remove any unreacted starting materials and salts, and dried.

Lightfastness Testing (Based on ISO 105-B02)

Lightfastness is a measure of a pigment's resistance to fading upon exposure to light.

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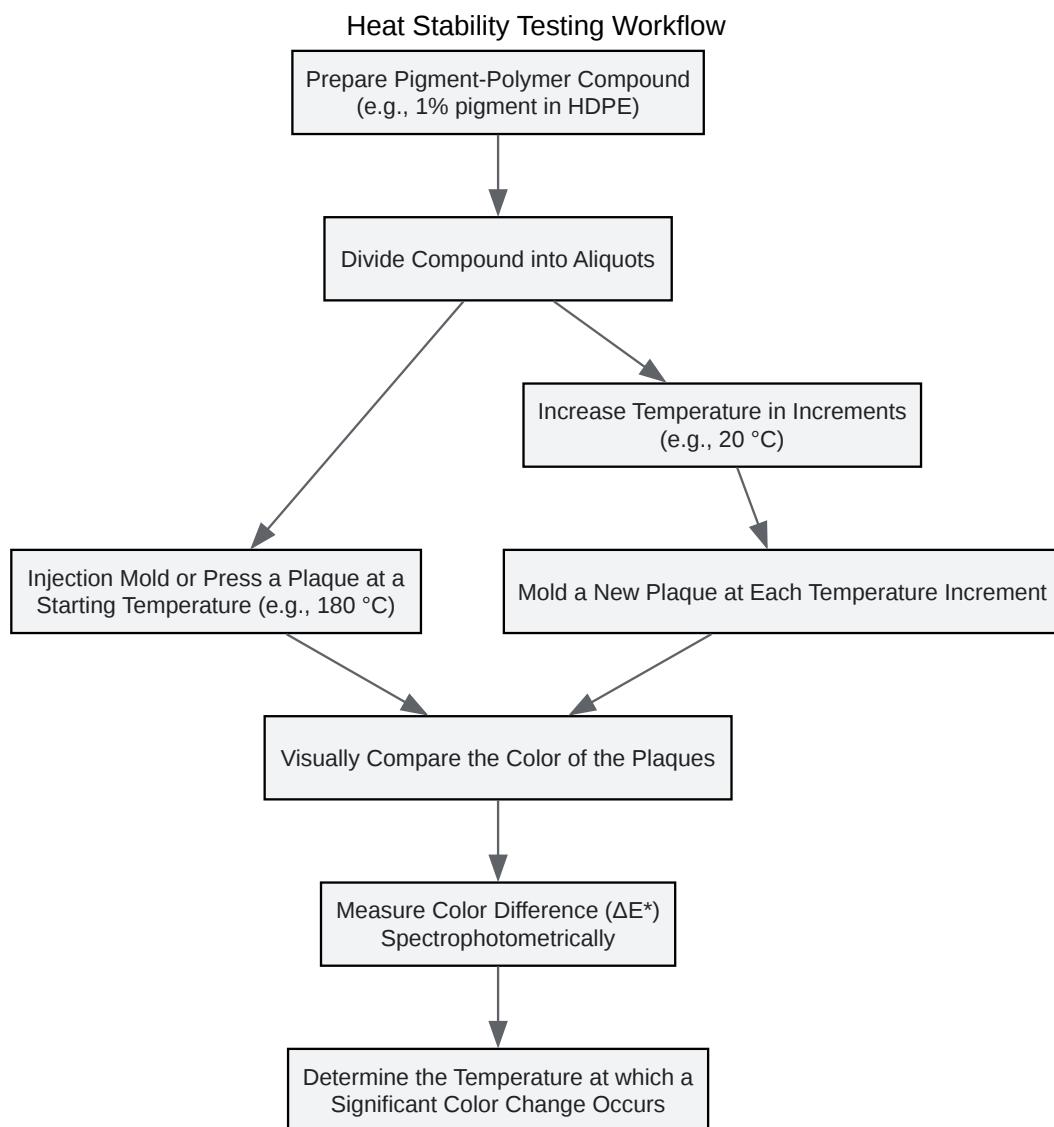
Workflow for lightfastness testing of pigments.

Methodology:

- **Sample Preparation:** The pigment is dispersed in a standard binder system (e.g., an alkyd resin for coatings). A uniform film of the pigmented binder is then applied to a standard substrate (e.g., a drawdown card).
- **Exposure:** The prepared sample is partially masked to create an unexposed reference area. The sample is then placed in a xenon arc weathering chamber, which simulates the full spectrum of sunlight. A set of Blue Wool Standards (BWS 1-8) are exposed simultaneously under the same conditions.
- **Evaluation:** The color change of the exposed portion of the sample is periodically compared to the unexposed portion using a grayscale for assessing change in color. The lightfastness rating is determined by identifying which Blue Wool Standard shows a similar degree of fading as the test sample.

Heat Stability Testing (Based on ISO 105-B06)

Heat stability determines the temperature at which a pigment begins to degrade or change color.



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Workflow for heat stability testing of pigments.

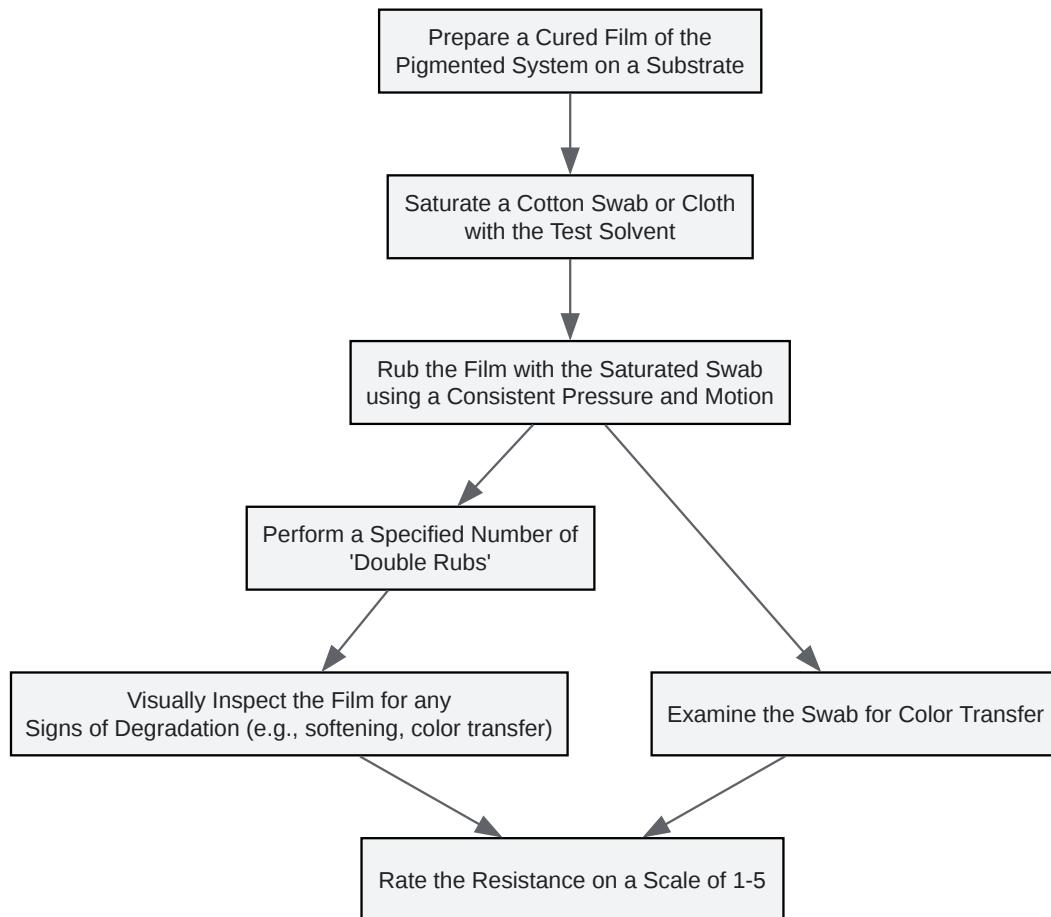
Methodology:

- Sample Preparation: The pigment is compounded with a specific polymer (e.g., High-Density Polyethylene - HDPE) at a defined concentration.
- Processing: The pigmented polymer is processed through an injection molding machine or a press at a series of increasing temperatures. A control sample is processed at a temperature where the pigment is known to be stable.
- Evaluation: The color of the samples processed at higher temperatures is compared to the control sample. The heat stability is reported as the highest temperature at which no significant color change is observed.

Solvent Resistance Testing (Based on ASTM D5402)

This test assesses the ability of a pigmented coating to resist degradation by a solvent.

Solvent Resistance Testing Workflow (ASTM D5402)

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Workflow for solvent resistance testing.

Methodology:

- Sample Preparation: A fully cured film of the pigmented system is prepared on a suitable substrate.

- **Testing:** A cloth or cotton swab is saturated with the test solvent (e.g., methyl ethyl ketone, xylene). The surface of the film is then rubbed a specified number of times with a consistent pressure.
- **Evaluation:** The film is examined for any signs of degradation, such as softening, blistering, or dissolution. The cloth is also inspected for any color transfer from the film. The resistance is then rated based on the extent of the effect.

Structure-Property Relationships

The performance of diarylide pigments is a direct consequence of their molecular structure. For instance, the presence of electron-withdrawing groups, such as chlorine atoms, can often improve lightfastness and solvent resistance. The specific stereochemistry of the molecule, including the planarity of the biphenyl group, can also influence the crystal packing and, consequently, the pigment's properties. Generally, higher molecular weight diarylide pigments exhibit better bleed resistance and thermal stability compared to their monoazo counterparts.

Toxicological Profile

Diarylide pigments are generally considered to have low acute toxicity.^[6] The available data for the pigments listed in this guide show high LD₅₀ values, indicating low acute oral toxicity.^{[1][2][3][4][5][7]} However, a key consideration for diarylide pigments derived from 3,3'-dichlorobenzidine is the potential for thermal degradation at temperatures above 200°C, which can lead to the release of the parent amine, a known carcinogen.^[6] Therefore, caution should be exercised when processing these pigments at elevated temperatures. Long-term studies on Pigment Yellow 12 have not shown carcinogenic effects in rats and mice.^{[6][8]}

Conclusion

Pigment Orange 16 is a reddish-orange diarylide pigment with moderate lightfastness and heat stability. When compared to other diarylide pigments, it offers a distinct shade but may not be suitable for applications requiring high lightfastness or heat resistance. For applications demanding higher performance, particularly in terms of lightfastness, diarylide yellows such as Pigment Yellow 13 and Pigment Yellow 17 may be more suitable alternatives. The choice of pigment will ultimately depend on the specific requirements of the application, including the

desired shade, required durability, processing conditions, and cost considerations. This guide provides the foundational data and methodologies to aid in this selection process.

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